

Essential Safety and Handling Protocols for SHLP-6

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Compound of Interest

Compound Name: SHLP-6

Cat. No.: B15598394

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This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling Small Humanin-Like Peptide 6 (**SHLP-6**). The following procedural guidance is designed to ensure the safe and effective use of this peptide in a laboratory setting.

SHLP-6 is a mitochondrial-derived peptide that has been shown to increase apoptosis, with potential applications in cancer research and studies on aging.[1][2] As with any bioactive peptide, proper handling is crucial to ensure personnel safety and maintain the integrity of the compound.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **SHLP-6** is provided in the table below for easy reference.

Property	Value	Source
Full Name	Small Humanin-Like Peptide 6	[1]
Amino Acid Sequence	H-Met-Leu-Asp-Gln-Asp-Ile-Pro-Met-Val-Gln-Pro-Leu-Leu-Lys-Val-Arg-Leu-Phe-Asn-Asp-OH	[1]
Molecular Weight	2385.87 g/mol	[3]
Purity	Typically ≥95% (by HPLC)	[1][3]
Appearance	Lyophilized white powder	[1]
Solubility	Insoluble in water. Soluble in a small amount of DMSO or 60% acetonitrile in water with 0.1% TFA.	[3]

Personal Protective Equipment (PPE)

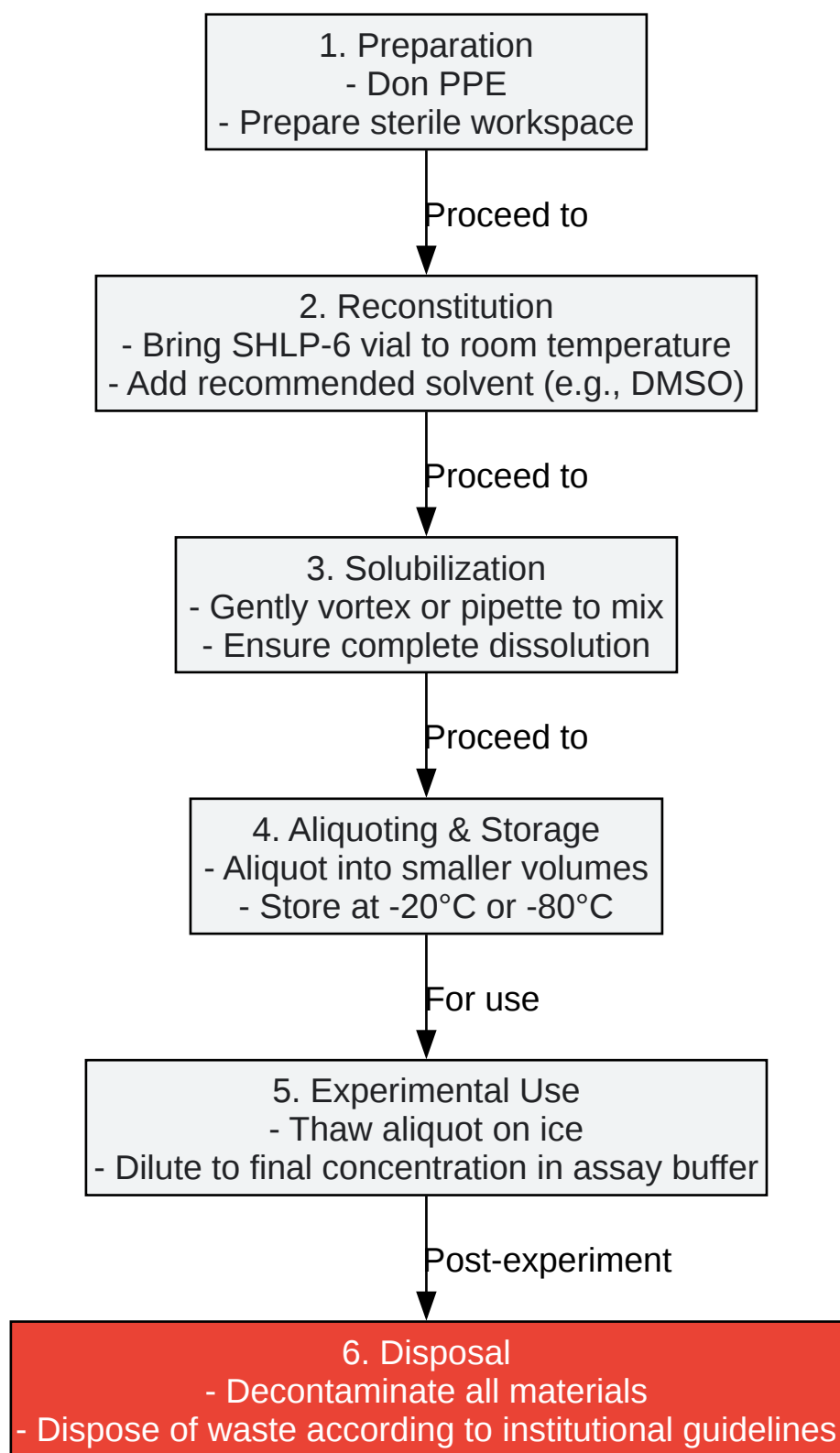
The following PPE is mandatory when handling **SHLP-6** to minimize exposure and ensure personal safety.

PPE Category	Specific Requirements	Rationale
Hand Protection	Nitrile or latex gloves.	Prevents skin contact with the peptide.
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from splashes or aerosols.
Body Protection	Laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Not generally required for small quantities of lyophilized powder. Use a certified respirator (e.g., N95) if there is a risk of aerosolization or when handling larger quantities.	Minimizes inhalation of the peptide.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard procedure for the reconstitution and handling of lyophilized **SHLP-6**.

Experimental Workflow for **SHLP-6** Reconstitution and Use



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Caption: A step-by-step workflow for the safe handling and preparation of **SHLP-6** for experimental use.

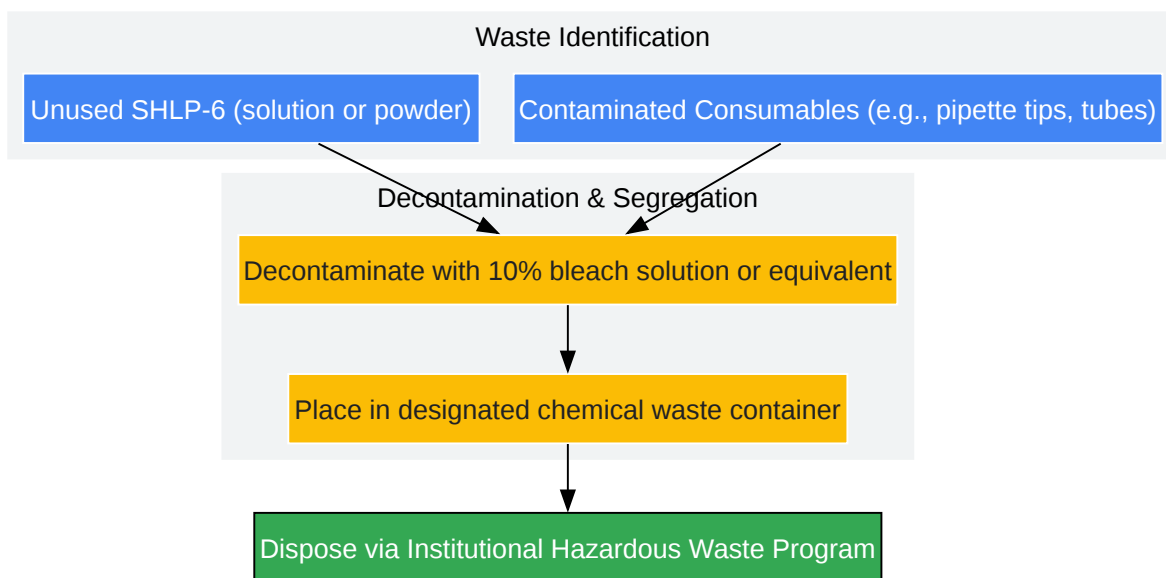
Detailed Methodology:

- **Preparation:** Before handling the lyophilized peptide, ensure you are wearing the appropriate PPE as outlined in the table above. Prepare a clean and sterile workspace, such as a laminar flow hood, to prevent contamination.
- **Reconstitution:** Allow the vial of lyophilized **SHLP-6** to equilibrate to room temperature before opening to prevent condensation.[3] Following the manufacturer's instructions, add the appropriate solvent. For **SHLP-6**, which is insoluble in water, a small amount of dimethyl sulfoxide (DMSO) or a solution of 60% acetonitrile in water with 0.1% trifluoroacetic acid (TFA) is recommended for initial solubilization.[3]
- **Solubilization:** To ensure the peptide is fully dissolved, gently vortex the vial or aspirate and dispense the solution with a pipette. Visually inspect the solution to confirm that no solid material remains.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the peptide, it is recommended to aliquot the stock solution into smaller, single-use volumes.[3] Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[3]
- **Experimental Use:** When ready for use, thaw an aliquot on ice. The stock solution can then be diluted to the final desired concentration using the appropriate sterile aqueous buffer for your specific experiment.

Disposal Plan

Proper disposal of **SHLP-6** and any contaminated materials is essential to prevent environmental contamination and potential biological effects.

Logical Flow for **SHLP-6** Waste Disposal



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Caption: A logical diagram illustrating the proper waste stream for **SHLP-6** and associated materials.

Disposal Protocol:

- **Decontamination:** All solutions containing **SHLP-6** and any materials that have come into contact with the peptide (e.g., pipette tips, tubes, gloves) should be decontaminated. A common and effective method is to immerse them in a 10% bleach solution for at least 30 minutes.
- **Segregation:** After decontamination, collect all waste into a designated and clearly labeled hazardous waste container. Do not mix with general laboratory waste.
- **Final Disposal:** The final disposal of the hazardous waste container must be handled through your institution's Environmental Health and Safety (EHS) office or equivalent department. Follow all local, state, and federal regulations for chemical waste disposal.

By adhering to these safety and handling protocols, researchers can minimize risks and ensure the integrity of their experiments involving **SHLP-6**. Always consult your institution's specific safety guidelines and the manufacturer's safety data sheet (SDS) for the most comprehensive information.

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References

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- 2. Small humanin-like peptide - Wikipedia [en.wikipedia.org]
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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for SHLP-6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598394#personal-protective-equipment-for-handling-shlp-6]

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